

Technical Guide: Safety and Handling of 1-Bromo-4-(chloromethyl)-2-methylbenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-4-(chloromethyl)-2-methylbenzene

Cat. No.: B169578

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Disclaimer: Specific safety and toxicological data for **1-Bromo-4-(chloromethyl)-2-methylbenzene** is not readily available in public databases. This guide has been compiled by extrapolating information from structurally similar compounds, particularly other substituted benzylic halides. The chloromethyl group attached to the benzene ring suggests the compound is likely a reactive alkylating agent and should be handled with extreme caution as a potential corrosive, irritant, and lachrymator. All recommendations should be followed in the context of a thorough, site-specific risk assessment.

Chemical Identification and Physical Properties

1-Bromo-4-(chloromethyl)-2-methylbenzene is an aromatic organic compound. Due to the lack of specific data for this molecule, the physical properties of structurally related compounds are provided below for estimation purposes.

Property	Value	Source Compound
Molecular Formula	C ₈ H ₈ BrCl	-
Molecular Weight	223.51 g/mol	-
Appearance	Likely a colorless to pale yellow liquid or solid	4-Bromo-1-chloro-2-methylbenzene
Boiling Point	Data not available	-
Melting Point	Data not available	-
Solubility	Likely insoluble in water; soluble in organic solvents	General property of similar compounds

Hazard Identification

Based on analogous compounds containing a halomethyl-benzene moiety, **1-Bromo-4-(chloromethyl)-2-methylbenzene** is anticipated to be a hazardous substance. The primary hazards are associated with its reactivity as a benzylic halide.

Anticipated GHS Hazard Classification:

- Skin Corrosion/Irritation: Likely Category 1B or 2. Causes severe skin burns and irritation.[1]
- Serious Eye Damage/Irritation: Likely Category 1. Causes serious eye damage.[1]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[2]
- Acute Toxicity: May be harmful if swallowed or inhaled.[3]

Hazard Statements (Anticipated):

- H314: Causes severe skin burns and eye damage.[1]
- H335: May cause respiratory irritation.[2]
- H302/332: Harmful if swallowed or if inhaled.[3]

Signal Word:Danger

Experimental Protocols & Handling

Handling of this compound requires stringent safety measures to prevent contact and inhalation. All operations should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[4][5]

General Handling Protocol:

- Preparation: Before handling, ensure a safety shower and eyewash station are readily accessible.[5] Prepare all necessary equipment and reagents within a chemical fume hood. [4]
- Personal Protective Equipment (PPE): Wear all required PPE as detailed in Section 5. Gloves must be inspected for integrity before use.
- Dispensing: If the compound is a solid, carefully weigh it in the fume hood to avoid generating dust. If it is a liquid, use a syringe or pipette for transfers. Avoid pouring, if possible, to minimize splashing.
- Reactions: Reactions involving this chemical may be exothermic.[4] Ensure the reaction vessel is appropriately sized and consider external cooling.
- Post-Handling: After use, decontaminate all equipment and work surfaces. Wash hands and any potentially exposed skin thoroughly with soap and water.[3] Contaminated clothing should be removed immediately and laundered separately before reuse.[1]

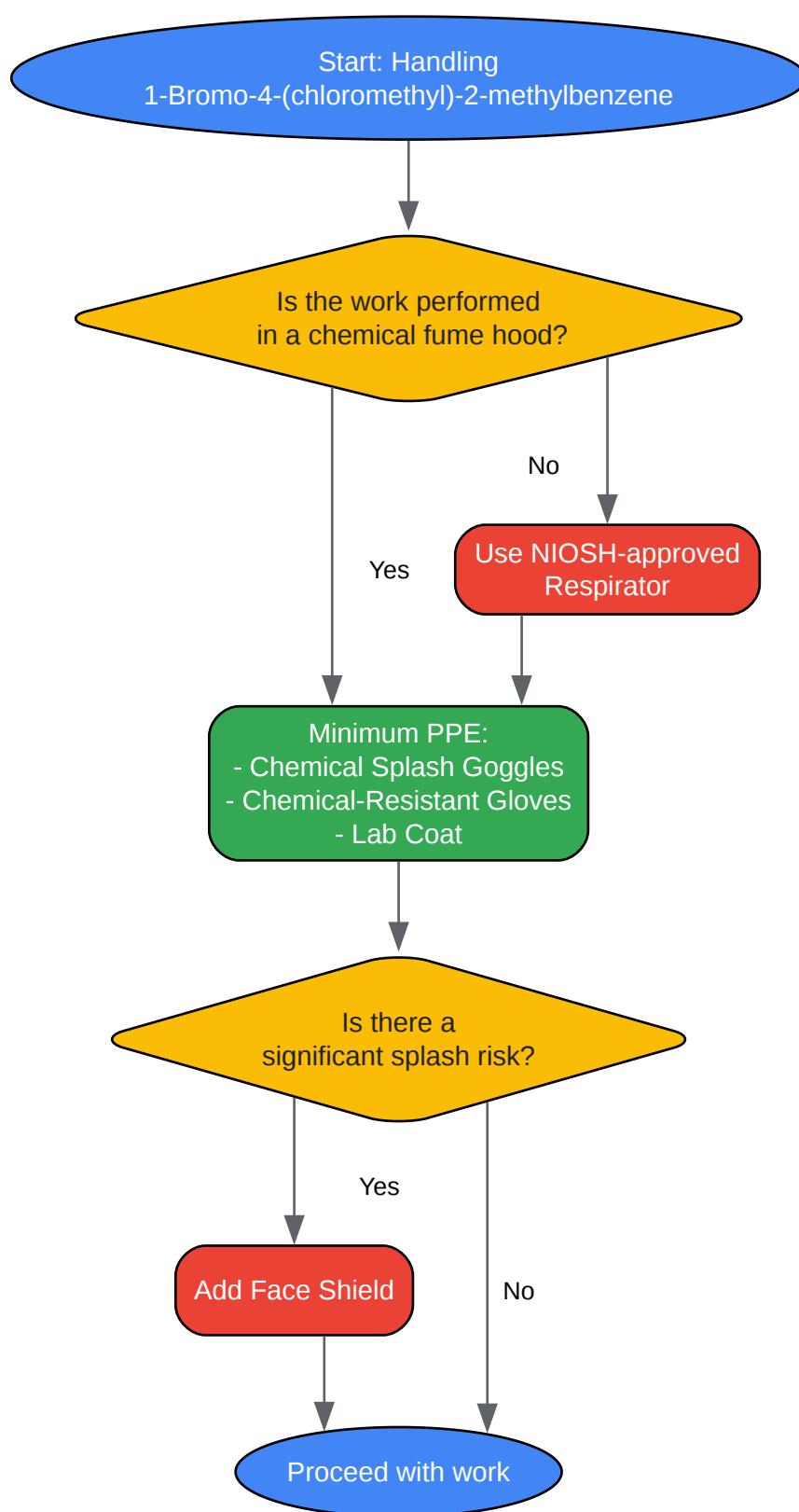
Storage:

- Store in a tightly closed, suitable container in a dry, cool, and well-ventilated place.[1]
- Keep away from incompatible materials such as strong oxidizing agents, bases, and metals. [6]
- Do not store above eye level.[5]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical. The following equipment is mandatory when handling **1-Bromo-4-(chloromethyl)-2-methylbenzene**.^{[7][8]}

- Eye and Face Protection: Chemical splash goggles conforming to NIOSH or EN 166 standards are required.^[9] Due to the corrosive nature of the compound, a full-face shield must be worn in addition to goggles, especially when handling larger quantities or when there is a significant splash risk.^{[4][7]}
- Skin and Body Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene) are required. Always inspect gloves before use and use proper removal technique to avoid skin contact.
 - Lab Coat/Apron: A chemical-resistant apron or lab coat must be worn.^[8] For significant splash hazards, impervious coveralls are recommended.
- Respiratory Protection: All work should be performed in a chemical fume hood to minimize inhalation exposure.^[5] If engineering controls are not sufficient or for emergency situations, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.

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Caption: Personal Protective Equipment (PPE) Selection Workflow.

First-Aid Measures

In case of exposure, seek immediate medical attention and show the safety data sheet of a similar compound to the attending physician.[2]

- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[1] If not breathing, give artificial respiration.
- Skin Contact: Immediately remove all contaminated clothing.[1] Flush skin with plenty of soap and water for at least 15 minutes.[5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5] Remove contact lenses if present and easy to do. Continue rinsing.
- Ingestion: Do NOT induce vomiting.[1] Wash out the mouth with water. Never give anything by mouth to an unconscious person.

Fire-Fighting and Accidental Release Measures

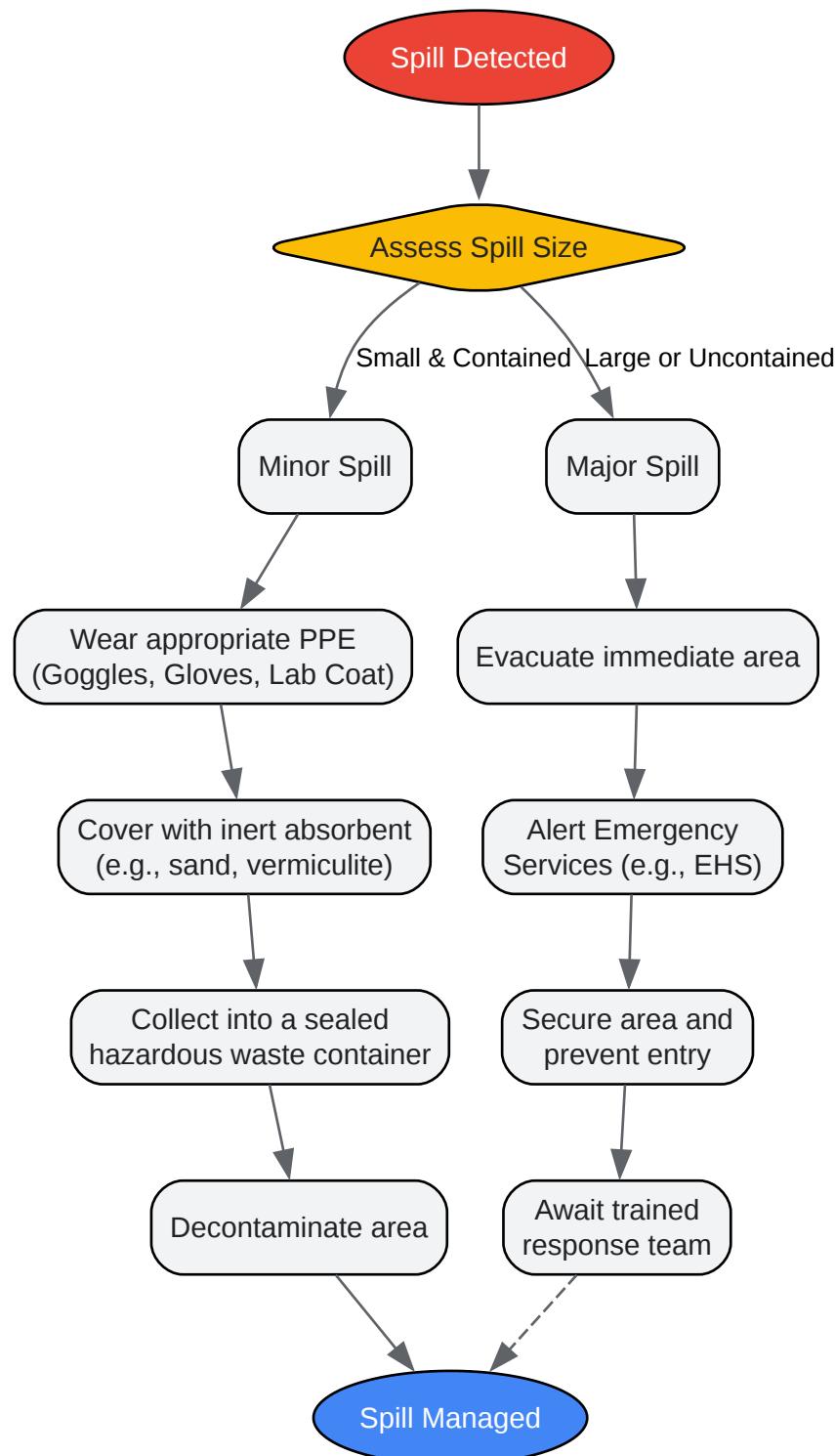
Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Specific Hazards: Combustion may produce toxic and corrosive gases, including hydrogen bromide, hydrogen chloride, and carbon oxides.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

Accidental Release Measures: For any spill, evacuate personnel from the area and ensure adequate ventilation. Remove all sources of ignition.

- Minor Spills: Absorb with inert material (e.g., sand, vermiculite) and place in a suitable, sealed container for disposal.[3]

- Major Spills: Alert emergency responders.^[3] Contain the spill to prevent entry into drains or waterways. Clean-up should only be performed by trained personnel wearing appropriate PPE.



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- To cite this document: BenchChem. [Technical Guide: Safety and Handling of 1-Bromo-4-(chloromethyl)-2-methylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b169578#safety-and-handling-precautions-for-1-bromo-4-chloromethyl-2-methylbenzene>

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